

Application Notes and Protocols for the Chronic Isoproterenol-Induced Heart Failure Model

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *R(-)-Isoproterenol (+)-bitartrate*

Cat. No.: *B12061073*

[Get Quote](#)

Introduction: Modeling Sympathetic Overdrive in Heart Failure

Chronic heart failure (HF) is a complex clinical syndrome often characterized by the sustained overactivation of the sympathetic nervous system.[1][2] This neurohumoral response, while initially compensatory, ultimately drives the pathological remodeling of the heart, leading to a progressive decline in cardiac function.[2] To investigate the mechanisms underlying this process and to test novel therapeutic interventions, a reliable and reproducible animal model that mimics this key pathophysiological feature is essential.

The chronic administration of isoproterenol (ISO), a potent, non-selective β -adrenergic agonist, provides a robust method for inducing cardiac hypertrophy, fibrosis, and dysfunction in rodents, effectively recapitulating the deleterious effects of long-term catecholamine excess seen in human HF.[3][4][5] Unlike surgical models such as transverse aortic constriction (TAC) which mimic pressure overload, the ISO model specifically targets the β -adrenergic signaling cascade, making it an invaluable tool for studying the direct molecular and cellular consequences of sympathetic hyperactivity on the myocardium.[4][6]

This guide provides a comprehensive overview of the chronic isoproterenol infusion model, from the underlying scientific principles to detailed, field-proven protocols for its implementation and validation.

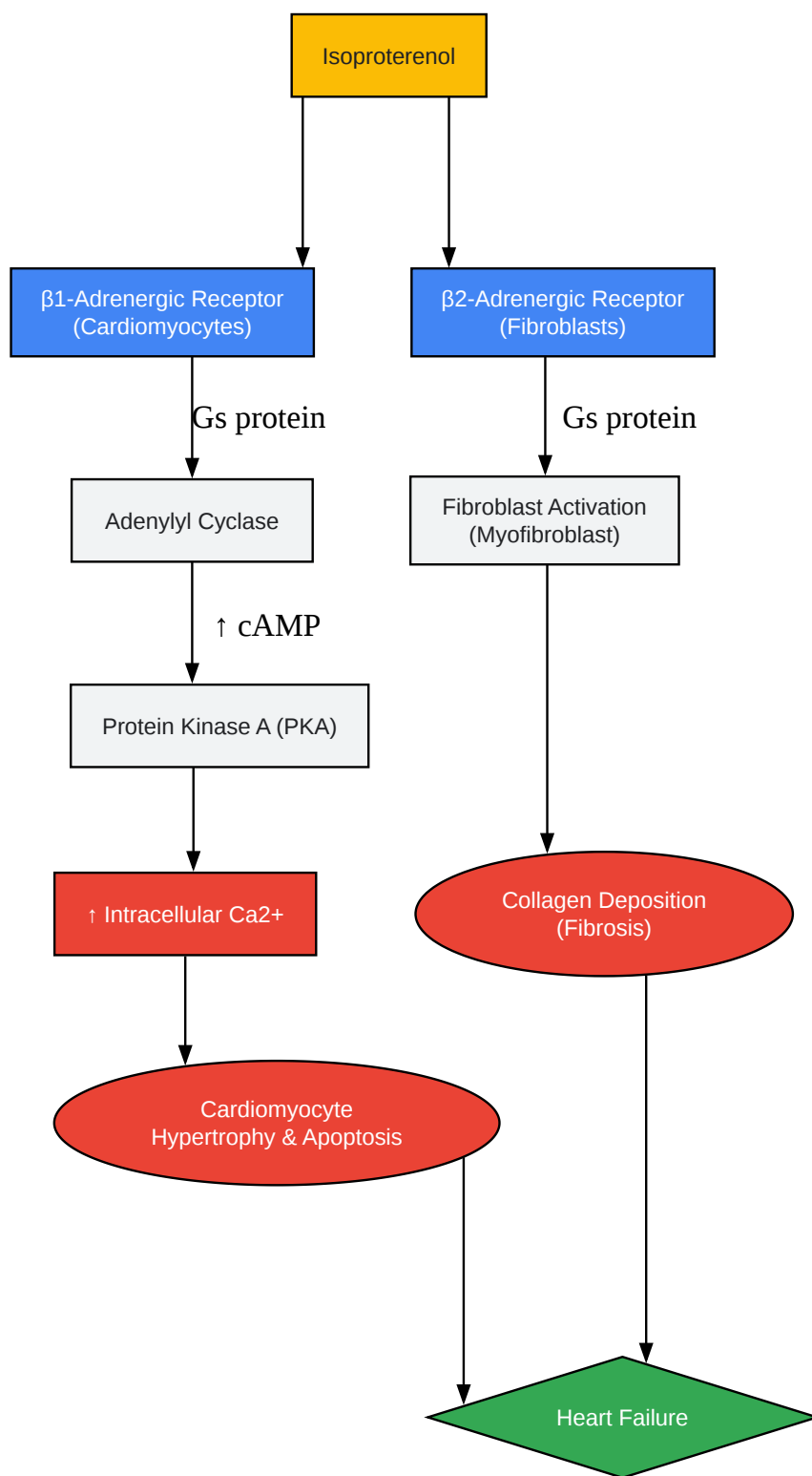
Scientific Rationale and Model Considerations

Mechanism of Action: The Pathway from β -Adrenergic Stimulation to Cardiac Remodeling

Isoproterenol exerts its effects by stimulating both β 1 and β 2-adrenergic receptors, G-protein-coupled receptors located on the surface of cardiomyocytes and other cardiac cells.[\[7\]](#)[\[8\]](#)

- **β 1-Adrenergic Receptor Stimulation:** Primarily found on cardiomyocytes, activation of β 1 receptors leads to increased intracellular cyclic AMP (cAMP) levels. This triggers a cascade of events including the activation of Protein Kinase A (PKA), which phosphorylates multiple downstream targets. The immediate effects are positive inotropic (increased contractility) and chronotropic (increased heart rate) responses.[\[7\]](#) However, chronic stimulation leads to maladaptive changes including cardiomyocyte hypertrophy, apoptosis, and mitochondrial dysfunction due to calcium overload and increased oxidative stress.[\[3\]](#)[\[9\]](#)
- **β 2-Adrenergic Receptor Stimulation:** While also present on cardiomyocytes, β 2 receptors are prominent on cardiac fibroblasts. Their stimulation contributes to the transformation of fibroblasts into active myofibroblasts, which are responsible for the excessive deposition of extracellular matrix (ECM) components like collagen, leading to myocardial fibrosis.[\[7\]](#) This stiffens the ventricular walls, impairs both systolic and diastolic function, and creates a substrate for arrhythmias.

The sustained activation of these pathways drives a pathological remodeling process characterized by hypertrophy, myocyte loss, and interstitial fibrosis, culminating in ventricular dilation and a significant decline in contractile function, hallmarks of heart failure with reduced ejection fraction (HFrEF).[\[1\]](#)[\[10\]](#)



[Click to download full resolution via product page](#)

Caption: Isoproterenol signaling pathway leading to heart failure.

Choosing the Right Administration Method: Continuous Infusion vs. Bolus Injections

While daily subcutaneous (s.c.) or intraperitoneal (i.p.) injections of ISO can induce cardiac remodeling, these methods result in significant fluctuations in plasma drug concentrations. This can lead to high initial mortality and greater inter-animal variability.^{[3][9]}

For a chronic model that best mimics the sustained sympathetic drive of human HF, continuous delivery via a subcutaneously or intraperitoneally implanted osmotic mini-pump is the gold standard.^{[1][5]} This method ensures a constant, predictable plasma concentration of isoproterenol over a period of weeks, resulting in a more uniform and reproducible development of the heart failure phenotype.^[1]

Selecting an Isoproterenol Dose and Duration

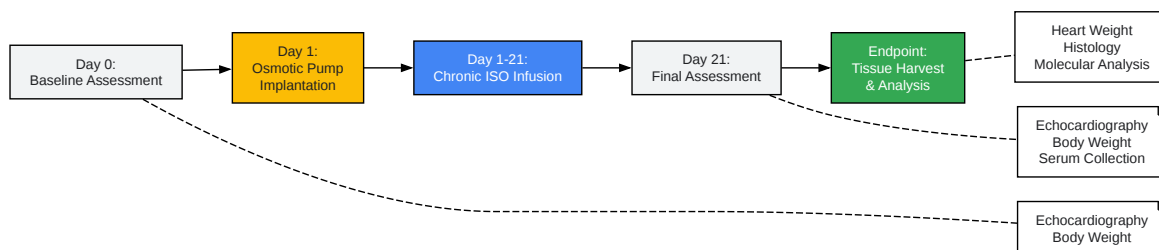
The optimal dose and duration of ISO infusion depend on the animal species/strain, and the desired severity of the phenotype. Higher doses induce a more rapid and severe decline in cardiac function but are often associated with increased mortality.^[3] Lower doses administered over a longer period can produce a stable and progressive heart failure model with better survival rates.^{[3][7]}

Dose (mg/kg/day)	Duration	Animal Model	Key Outcomes	Reference
5	14 days	C57BL/6J Mice	Stable systolic dysfunction, left ventricular dilation, 100% survival.[3][9]	Wang Y, et al. (2025)[9]
20	25 days	Mice	Significant reduction in EF, pronounced fibrosis, no mortality.[7]	Farmacia Journal (2025)[7]
30	21 days	HMDP Mice	Significant left atrial remodeling, diastolic dysfunction.[11]	Chang et al. (2019)[11]
50	11 days	C57BL/6 Mice	Increased heart size, cardiomyocyte hypertrophy, fibrosis.[4]	Frontiers (2023) [4]
60	14 days	C57BL/6J Mice	Extensive fibrosis, but a 25% mortality rate.[3]	Wang Y, et al. (2025)[9]

Recommendation: For establishing a robust and reproducible HFrEF model in mice with low mortality, a dose of 5-30 mg/kg/day for 14-28 days is recommended as a starting point. It is crucial to perform pilot studies to optimize the dose and duration for your specific animal strain and experimental goals.

Experimental Workflow and Protocols

The overall workflow involves a baseline assessment of cardiac function, surgical implantation of the ISO-filled osmotic pump, a period of continuous infusion to allow for cardiac remodeling, and a final assessment to confirm the HF phenotype before tissue collection.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for the ISO-induced HF model.

Protocol 1: Preparation of Isoproterenol Osmotic Pumps

Objective: To aseptically prepare and fill ALZET® osmotic pumps with the calculated dose of isoproterenol.

Materials:

- Isoproterenol hydrochloride (e.g., Sigma-Aldrich, I6504)
- Sterile 0.9% saline
- ALZET® Osmotic Pumps (e.g., Model 1004 for 28-day infusion in mice)[5]
- Sterile 1 mL syringes and filling tubes (provided with pumps)
- Sterile microcentrifuge tubes

- Analytical balance
- Biosafety cabinet

Procedure:

- Calculate Isoproterenol Concentration: The calculation depends on the pump's flow rate, the desired dose, and the animal's body weight.
 - Formula: $\text{Concentration (mg/mL)} = [\text{Dose (mg/kg/day)} \times \text{Body Weight (kg)}] / [\text{Flow Rate } (\mu\text{L/hr}) \times 24 \text{ (hr/day)} \times (1 \text{ mL} / 1000 \mu\text{L})]$
 - Example (25g mouse, 20 mg/kg/day dose, ALZET Model 1002 with 0.25 $\mu\text{L/hr}$ flow rate):
 - $\text{Concentration} = [20 \text{ mg/kg/day} \times 0.025 \text{ kg}] / [0.25 \mu\text{L/hr} \times 24 \text{ hr/day} \times 0.001 \text{ mL}/\mu\text{L}] = 83.3 \text{ mg/mL}$
- Preparation (perform in a biosafety cabinet):
 - Weigh the required amount of isoproterenol hydrochloride powder using an analytical balance.^[5]
 - Dissolve the powder in the calculated volume of sterile 0.9% saline. Ensure it is completely dissolved. Isoproterenol solutions are light-sensitive; protect from light.
 - Draw the prepared ISO solution into a sterile 1 mL syringe fitted with the provided blunt filling tube.
- Pump Filling:
 - Hold the osmotic pump upright. Insert the filling tube into the pump's opening until it stops.
 - Slowly inject the ISO solution until the pump is full and a small amount of solution overflows from the top. This ensures no air bubbles are trapped.
 - Remove the filling tube. Insert the flow modulator cap into the opening until it is flush with the top of the pump.

- Priming (Optional but Recommended): To ensure immediate drug delivery upon implantation, pumps can be primed by incubating them in sterile saline at 37°C for 4-6 hours before surgery. This saturates the outer membrane and starts the osmotic pumping action.

Protocol 2: Surgical Implantation of Osmotic Mini-Pumps

Objective: To surgically implant the prepared osmotic pump subcutaneously in a rodent. This protocol must adhere to institutional animal care and use committee (IACUC) guidelines.[\[1\]](#)[\[12\]](#)

Materials:

- Anesthetized animal (e.g., 1.5-2% isoflurane)[\[7\]](#)
- Heating pad to maintain body temperature
- Sterile surgical instruments (scalpel, forceps, wound clips or sutures)[\[1\]](#)
- 70% ethanol and povidone-iodine for surgical site preparation
- Post-operative analgesics (as per IACUC protocol)

Procedure:

- Anesthesia and Preparation:
 - Anesthetize the mouse using isoflurane. Confirm proper anesthetic depth by lack of pedal withdrawal reflex.
 - Place the animal in a prone position on a sterile field over a heating pad.
 - Shave the fur from the dorsal mid-scapular region.
 - Disinfect the surgical site by scrubbing alternately with povidone-iodine and 70% ethanol three times.
- Incision:

- Using sterile forceps, lift the skin over the dorsal midline, slightly posterior to the scapulae.
- Make a small (~1 cm) transverse incision through the skin with a sterile scalpel.
- Subcutaneous Pocket Formation:
 - Insert closed blunt-nosed forceps into the incision and gently open them to create a subcutaneous pocket large enough to accommodate the pump.[\[12\]](#)[\[13\]](#) The pocket should be created caudally or laterally from the incision site so the pump does not rest directly underneath it.[\[12\]](#)
- Pump Implantation:
 - Insert the filled osmotic pump into the subcutaneous pocket, delivery portal first.[\[12\]](#)
- Wound Closure:
 - Close the skin incision using one or two wound clips or appropriate sutures.
- Recovery:
 - Place the animal in a clean cage on a heating pad until it is fully ambulatory.
 - Administer post-operative analgesia as dictated by your approved animal protocol. Monitor the animal daily for several days for signs of pain, distress, or infection.[\[12\]](#)

Protocol 3: Comprehensive Assessment of the Heart Failure Phenotype

A. Echocardiographic Assessment of Cardiac Function

Echocardiography is a non-invasive method essential for serially monitoring the structural and functional changes in the heart.[\[1\]](#)[\[14\]](#)

Procedure:

- Anesthetize the mouse (e.g., 1.5% isoflurane) and place it in a supine position on a heated platform with integrated ECG electrodes.[\[7\]](#)[\[15\]](#) Maintain a heart rate above 400 bpm to

ensure physiological relevance under anesthesia.[14]

- Remove the chest fur using a depilatory cream.
- Apply pre-warmed ultrasound gel to the chest.
- Acquire images from the parasternal long-axis (PLAX) and short-axis (PSAX) views using a high-frequency ultrasound probe.[16]
- From the M-mode images taken at the mid-papillary muscle level in the PSAX view, measure the following parameters during systole and diastole.[7][8]

Parameter	Abbreviation	Description	Expected Change in HF
Ejection Fraction	EF (%)	The percentage of blood ejected from the left ventricle with each beat. A primary indicator of systolic function.	↓ Significant Decrease
Fractional Shortening	FS (%)	The percentage change in left ventricular diameter between diastole and systole.	↓ Significant Decrease
LV Internal Diameter, diastole	LVID;d (mm)	The diameter of the left ventricle at the end of diastole (relaxation).	↑ Increase (Dilation)
LV Internal Diameter, systole	LVID;s (mm)	The diameter of the left ventricle at the end of systole (contraction).	↑ Increase (Dilation)
LV Posterior Wall, diastole	LVPW;d (mm)	Thickness of the posterior wall during diastole.	↑ Initial Increase (Hypertrophy)
Interventricular Septum, diastole	IVS;d (mm)	Thickness of the septal wall during diastole.	↑ Initial Increase (Hypertrophy)

B. Histological Analysis of Cardiac Remodeling

Histology provides direct evidence of cardiomyocyte hypertrophy and fibrosis.[7]

Procedure:

- At the experimental endpoint, euthanize the animal and excise the heart.
- Weigh the heart. An increased heart weight to body weight (HW/BW) or heart weight to tibia length (HW/TL) ratio is indicative of hypertrophy.[\[4\]](#)
- Fix the heart in 10% neutral buffered formalin for 24-48 hours, then embed in paraffin.
- Cut 5 μ m sections and mount on slides.
- For Hypertrophy: Stain with Hematoxylin and Eosin (H&E). Capture images of the left ventricular cross-section and measure the cross-sectional area of at least 100-200 cardiomyocytes with centrally located nuclei.[\[17\]](#)[\[18\]](#)
- For Fibrosis: Stain with Masson's Trichrome or Picrosirius Red, which stains collagen blue or red, respectively.[\[17\]](#) Capture images of the entire LV and use image analysis software (e.g., ImageJ) to quantify the fibrotic area as a percentage of the total tissue area.[\[19\]](#)

C. Biochemical Markers of Heart Failure

Serum biomarkers provide a quantitative measure of cardiac stress and injury.

Procedure:

- Prior to euthanasia, collect blood via cardiac puncture or from the submandibular vein.
- Process the blood to obtain serum or plasma and store at -80°C.
- Use commercial ELISA kits to measure the levels of key HF biomarkers.

Biomarker	Description	Expected Change in HF
Atrial Natriuretic Peptide	ANP	Released from the atria in response to stretch. A marker of cardiac hypertrophy and stress. [20] [21]
Brain Natriuretic Peptide	BNP	Released from the ventricles in response to volume and pressure overload. A gold-standard HF marker. [20] [22]
N-terminal pro-BNP	NT-proBNP	A more stable cleavage product of the BNP precursor, widely used clinically and pre-clinically. [3] [21]
Cardiac Troponins	cTnI, cTnT	Released from damaged cardiomyocytes, indicating myocyte injury or necrosis. [20] [21]

Expected Outcomes and Troubleshooting

A successful induction of heart failure using the chronic isoproterenol infusion model will result in a constellation of changes that are consistent with the clinical pathology.

Assessment Modality	Parameter	Expected Outcome
Echocardiography	EF, FS	Decreased by >25-30% from baseline[7]
LVID;d, LVID;s	Increased, indicating ventricular dilation[3]	
Gross Morphology	Heart Weight / Body Weight Ratio	Significantly increased[4]
Histology	Cardiomyocyte Cross-Sectional Area	Significantly increased[4][17]
Percent Fibrosis	Significantly increased interstitial and/or perivascular fibrosis[3][7]	
Biomarkers	Serum NT-proBNP, ANP, BNP	Significantly elevated levels[3][23]

Troubleshooting:

- **High Mortality:** This is often due to an excessively high dose of isoproterenol for the chosen mouse strain.[3] Consider reducing the dose or using a more resistant strain. Ensure proper surgical technique and post-operative care to minimize mortality unrelated to the drug's cardiac effects.
- **High Variability:** Inconsistent pump filling, improper surgical implantation, or using animals of varying age and weight can increase variability. Standardize all procedures and use age- and weight-matched animals for all experimental groups.[5]
- **Failure to Induce HF:** This may be due to an insufficient dose or duration of infusion. Confirm pump function and delivery. Some mouse strains are known to be more resistant to ISO-induced remodeling.[1][5]

Conclusion

The chronic isoproterenol infusion model is a powerful and clinically relevant tool for studying the pathophysiology of heart failure driven by sympathetic overstimulation. By employing continuous delivery via osmotic pumps and validating the phenotype through a multi-modal assessment strategy including echocardiography, histology, and biomarkers, researchers can create a reliable platform for dissecting molecular mechanisms and evaluating the efficacy of novel cardioprotective therapies.

References

- Farmacia Journal. (2025, January 13). CHARACTERISATION AND VALIDATION OF AN ISOPROTERENOL-INDUCED HEART FAILURE MOUSE MODEL.
- Wang Y, et al. (2025, November 3). Heart failure induced by isoproterenol: A comparison of two doses and two delivery methods in C57BL/6J mice. PLOS One. [\[Link\]](#)
- Chang, S., et al. (2019, July 30). Isoproterenol-Induced Cardiac Diastolic Dysfunction in Mice: A Systems Genetics Analysis. [\[Link\]](#)
- Ren, S., et al. (2020, July 22). Implantation of an Isoproterenol Mini-Pump to Induce Heart Failure in Mice. Journal of Visualized Experiments. [\[Link\]](#)
- Danser, A. H. J., et al. (1998). Isoproterenol-induced cardiac hypertrophy: role of circulatory versus cardiac renin-angiotensin system. American Journal of Physiology-Heart and Circulatory Physiology. [\[Link\]](#)
- Riecancka, J., & Ravingerova, T. (2007). Isoproterenol-induced heart failure in the rat is associated with nitric oxide-dependent functional alterations of cardiac function. Journal of Molecular and Cellular Cardiology. [\[Link\]](#)
- Stroia, R. A., et al. (2023). Echocardiographic Assessment of Cardiac Function in Mouse Models of Heart Disease. Life (Basel). [\[Link\]](#)
- Frontiers. (2023, December 17). Transcriptional changes during isoproterenol-induced cardiac fibrosis in mice. [\[Link\]](#)
- S. L. Schrell, et al. (2024, July 22). Isoproterenol induced cardiac hypertrophy: A comparison of three doses and two delivery methods in C57BL/6J mice. [\[Link\]](#)

- Galati, G., et al. (2016, September 12). Histological and Histometric Characterization of Myocardial Fibrosis in End-Stage Hypertrophic Cardiomyopathy. Circulation: Heart Failure. [\[Link\]](#)
- C. G. Manole, et al. (2016). New Echocardiographic Protocol for the Assessment of Experimental Myocardial Infarction in Rats. [\[Link\]](#)
- ResearchGate. (n.d.). Histopathological analysis of myocardial hypertrophy and fibrosis. [\[Link\]](#)
- Wang Y, et al. (2025, November 3). Heart failure induced by isoproterenol: A comparison of two doses and two delivery methods in C57BL/6J mice. PLOS One. [\[Link\]](#)
- ALZET® Osmotic Pumps. (n.d.). Implantation & Explantation. [\[Link\]](#)
- BIIB723. (2003, May 5). Regression of Isoproterenol-Induced Cardiac Hypertrophy by Na⁺/H⁺ Exchanger Inhibition. Hypertension. [\[Link\]](#)
- Rau, C. D., et al. (2016, July 6). Genetic Dissection of Cardiac Remodeling in an Isoproterenol-Induced Heart Failure Mouse Model. PLOS Genetics. [\[Link\]](#)
- University of Kentucky Research. (n.d.). Implantation of Osmotic Pumps in Rodents. [\[Link\]](#)
- VIN. (n.d.). Cardiac Biomarkers in Small Animal Practice - Can We Detect Heart Disease With Blood Samples?. [\[Link\]](#)
- Basso, C. (2021, January 14). Cardiac hypertrophy at autopsy. AECVP. [\[Link\]](#)
- Drugs.com. (2024, March 5). Isoproterenol Dosage Guide + Max Dose, Adjustments. [\[Link\]](#)
- Cell Press. (2024, March 14). Protocol to monitor cardiac function and hemodynamics in septic rodents. [\[Link\]](#)
- Boston University Office of Research. (n.d.). Osmotic Pumps in Mice and Rats. [\[Link\]](#)
- BIO Web of Conferences. (2022). Biomarkers in the Diagnosis of Heart Failure in Dogs. [\[Link\]](#)

- Chang, S. C., et al. (2018). Isoproterenol-Induced Heart Failure Mouse Model Using Osmotic Pump Implantation. *Methods in Molecular Biology*. [\[Link\]](#)
- Journal of Applied Physiology. (n.d.). Assessment of cardiac fibrosis: a morphometric method comparison for collagen quantification. [\[Link\]](#)
- Indian Journal of Animal Health. (2024, February 20). Biomarkers in the cardiovascular system of animals: A review. [\[Link\]](#)
- London Health Sciences Centre. (2017, January 12). ISOPROTERENOL (Isuprel). [\[Link\]](#)
- Spandidos Publications. (2022, August 9). Puerarin attenuates isoproterenol-induced myocardial hypertrophy via inhibition of the Wnt/ β -catenin signaling pathway. [\[Link\]](#)
- American Physiological Society. (n.d.). Guidelines for measuring cardiac physiology in mice. [\[Link\]](#)
- MDPI. (2022, February 27). The Pathogenesis of Cardiac Fibrosis: A Review of Recent Progress. [\[Link\]](#)
- Protocols.io. (2017, July 14). Preparation and Implantation of Alzet Pumps (Osmotic Pumps). [\[Link\]](#)
- Dr.Oracle. (2026, January 11). What is the recommended dose for isoprenaline (isoproterenol) infusion in an adult patient with bradycardia or heart block?. [\[Link\]](#)
- ResearchGate. (2025, November 6). (PDF) Heart failure induced by isoproterenol: A comparison of two doses and two delivery methods in C57BL/6J mice. [\[Link\]](#)
- Frontiers. (n.d.). Echocardiography protocol: A tool for infrequently used parameters in mice. [\[Link\]](#)
- VJCardio. (2024, June 3). Evaluating Biomarkers as Tools for Early Detection and Prognosis of Heart Failure: A Comprehensive Review. [\[Link\]](#)
- MDPI. (2020, November 23). Biomarkers for Heart Failure Prognosis: Proteins, Genetic Scores and Non-coding RNAs. [\[Link\]](#)

- Pfizer. (n.d.). Isoproterenol hydrochloride. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. escholarship.org [escholarship.org]
- 2. Genetic Dissection of Cardiac Remodeling in an Isoproterenol-Induced Heart Failure Mouse Model | PLOS Genetics [journals.plos.org]
- 3. Heart failure induced by isoproterenol: A comparison of two doses and two delivery methods in C57BL/6J mice - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Frontiers | Transcriptional changes during isoproterenol-induced cardiac fibrosis in mice [frontiersin.org]
- 5. Isoproterenol-Induced Heart Failure Mouse Model Using Osmotic Pump Implantation - PMC [pmc.ncbi.nlm.nih.gov]
- 6. spandidos-publications.com [spandidos-publications.com]
- 7. farmaciajournal.com [farmaciajournal.com]
- 8. Isoproterenol induced cardiac hypertrophy: A comparison of three doses and two delivery methods in C57BL/6J mice - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Heart failure induced by isoproterenol: A comparison of two doses and two delivery methods in C57BL/6J mice | PLOS One [journals.plos.org]
- 10. Isoproterenol-induced heart failure in the rat is associated with nitric oxide-dependent functional alterations of cardiac function - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Frontiers | Isoproterenol-Induced Cardiac Diastolic Dysfunction in Mice: A Systems Genetics Analysis [frontiersin.org]
- 12. iacuc.ucsf.edu [iacuc.ucsf.edu]
- 13. Osmotic Pumps in Mice and Rats | Office of Research [bu.edu]
- 14. journals.physiology.org [journals.physiology.org]
- 15. cell.com [cell.com]

- [16. mdpi.com \[mdpi.com\]](#)
- [17. researchgate.net \[researchgate.net\]](#)
- [18. aecvp.org \[aecvp.org\]](#)
- [19. journals.physiology.org \[journals.physiology.org\]](#)
- [20. Cardiac Biomarkers in Small Animal Practice - Can We Detect Heart Disease With Blood Samples? - WSAVA2011 - VIN \[vin.com\]](#)
- [21. ijah.in \[ijah.in\]](#)
- [22. Biomarkers for Early Detection and Prognosis of Heart Failure | CFR Journal \[cfrjournal.com\]](#)
- [23. New Echocardiographic Protocol for the Assessment of Experimental Myocardial Infarction in Rats - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols for the Chronic Isoproterenol-Induced Heart Failure Model]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12061073/docs#application-notes-and-protocols-for-the-chronic-isoproterenol-induced-heart-failure-model\]](https://www.benchchem.com/product/b12061073/docs#application-notes-and-protocols-for-the-chronic-isoproterenol-induced-heart-failure-model)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)